

Application Notes and Protocols: Solid-Phase Synthesis of S-Thanatin

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Compound of Interest

Compound Name: *S-Thanatin*

Cat. No.: *B15563242*

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Introduction

Thanatin is a 21-residue antimicrobial peptide (AMP) first isolated from the insect *Podisus maculiventris*.^[1] It exhibits a broad spectrum of activity against both bacteria and fungi, largely attributed to its cationic nature and a C-terminal β -hairpin structure stabilized by a disulfide bond between Cys11 and Cys18.^{[1][2]} **S-Thanatin** is a potent analog where the threonine at position 15 is substituted with serine, a modification shown to enhance antimicrobial potency and reduce hemolytic toxicity.^[2] The synthesis of **S-Thanatin** is efficiently achieved using Fmoc-based Solid-Phase Peptide Synthesis (SPPS), a robust method that allows for the sequential addition of amino acids to a growing peptide chain anchored to a solid resin support.^{[2][3]}

These application notes provide a comprehensive protocol for the chemical synthesis, purification, and characterization of **S-Thanatin**.

I. S-Thanatin Peptide Specifications

A summary of the key characteristics of the **S-Thanatin** peptide is presented below.

Parameter	Value	Reference
Full Name	S-Thanatin	[2]
Amino Acid Sequence	Gly-Ser-Lys-Lys-Pro-Val-Pro-Ile-Ile-Tyr-Cys-Asn-Ser-Arg-Arg-Thr-Gly-Lys-Cys-Gln-Arg-Met-NH ₂	[1][2]
One-Letter Code	GSKKPVPPIIYCNSRRTGKCQRM-NH ₂	[1][2]
Disulfide Bridge	Cys ¹¹ - Cys ¹⁸	[2]
Molecular Formula	C ₁₀₉ H ₁₈₇ N ₃₅ O ₂₈ S ₃	-
Average Molecular Weight	2552.1 Da	-
Monoisotopic Molecular Weight	2550.35 Da	-
Theoretical pI	10.68	[1]

II. Experimental Protocols

The following protocols detail the step-by-step methodology for synthesizing **S-Thanatin**, from resin preparation to final purification.

This protocol describes the assembly of the linear **S-Thanatin** peptide sequence on a Rink Amide resin using an automated peptide synthesizer. The Rink Amide resin is chosen to yield a C-terminal amide upon cleavage.[4]

Materials and Reagents:

- Rink Amide MBHA Resin (0.3-0.8 mmol/g loading)
- Fmoc-protected amino acids (including Fmoc-Cys(Trt)-OH)
- Coupling/Activation: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate), N,N-Diisopropylethylamine (DIPEA)

- Fmoc Deprotection: 20% (v/v) piperidine in N,N-Dimethylformamide (DMF)
- Solvents: DMF, Dichloromethane (DCM)

Procedure (0.1 mmol scale):

- Resin Preparation: Place 100-125 mg of Rink Amide resin in the synthesizer's reaction vessel. Swell the resin in DMF for 30-60 minutes.[\[4\]](#)[\[5\]](#)
- Initial Fmoc Deprotection: Remove the Fmoc group from the resin by treating it with 20% piperidine in DMF for 5-10 minutes. Wash the resin thoroughly with DMF (5 times) to remove piperidine.[\[1\]](#)[\[6\]](#)
- Amino Acid Coupling Cycle (Repeated for each amino acid): a. Activation: In a separate vessel, pre-activate the first Fmoc-amino acid (Fmoc-Met-OH, 4-5 equivalents) by dissolving it with HBTU (4.5 eq.) and DIPEA (6-8 eq.) in DMF. b. Coupling: Add the activated amino acid solution to the deprotected resin. Allow the coupling reaction to proceed for 1-2 hours at room temperature. For the cysteine residues at positions 11 and 18, use Fmoc-Cys(Trt)-OH to protect the thiol side chain. c. Washing: After coupling, drain the reaction vessel and wash the peptide-resin extensively with DMF (3-5 times) and DCM (3 times) to remove excess reagents and by-products.[\[7\]](#) d. Fmoc Deprotection: Remove the Fmoc group from the newly added amino acid with 20% piperidine in DMF. e. Repeat: Continue the coupling, washing, and deprotection cycles for each amino acid in the **S-Thanatin** sequence from the C-terminus (Met) to the N-terminus (Gly).

This step cleaves the synthesized peptide from the resin and removes all acid-labile side-chain protecting groups, including the Trityl (Trt) from the cysteine residues.

Materials:

- Cleavage Cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% deionized water (H₂O).[\[6\]](#)
- Cold diethyl ether
- Centrifuge and tubes

Procedure:

- After the final amino acid coupling, wash the peptide-resin with DCM and dry it under a vacuum.
- Add the cleavage cocktail (10 mL per 100 mg of resin) to the dried peptide-resin in a sealed reaction vessel.
- Incubate the mixture at room temperature with gentle shaking for 2-3 hours.^[4] This reaction cleaves the peptide and removes protecting groups.
- Filter the resin and collect the TFA solution containing the cleaved peptide.
- Precipitate the crude peptide by adding the TFA solution dropwise into a 50 mL tube of cold diethyl ether. A white precipitate will form.
- Centrifuge the mixture to pellet the crude peptide, decant the ether, and wash the pellet two more times with cold ether to remove residual scavengers.
- Dry the resulting white peptide pellet under vacuum.

This protocol facilitates the formation of the intramolecular disulfide bond between Cys11 and Cys18 through air oxidation.

Materials:

- 0.1 M Ammonium Bicarbonate buffer (or Ammonium Acetate), pH 8.0-8.5
- Magnetic stirrer

Procedure:

- Dissolve the crude, linear **S-Thanat** peptide in the ammonium bicarbonate buffer at a low concentration (e.g., 0.1-0.5 mg/mL) to favor intramolecular over intermolecular disulfide bond formation.^[8]
- Stir the solution vigorously in a flask open to the air for 12-24 hours.

- Monitor the reaction's completion using LC-MS by observing the disappearance of the reduced peptide mass and the appearance of the oxidized peptide mass (a decrease of 2 Da).
- Once the oxidation is complete, freeze-dry (lyophilize) the solution to obtain the crude cyclized **S-Thanatin**.

The final step involves purifying the peptide to a high degree and verifying its identity.

Materials:

- Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) system with a C18 column.
- Mobile Phases: Solvent A (0.1% TFA in water), Solvent B (0.1% TFA in acetonitrile).
- Liquid Chromatography-Mass Spectrometry (LC-MS) system.

Procedure:

- Purification: Dissolve the crude cyclized peptide in a minimal amount of Solvent A. Purify the peptide using RP-HPLC. Elute the peptide with a linear gradient of Solvent B (e.g., 5% to 65% over 30-40 minutes).[6]
- Monitor the elution profile at 220 nm and collect the fractions corresponding to the major peak.
- Characterization: Analyze the collected fractions using LC-MS to confirm the purity and the correct molecular weight of the final **S-Thanatin** product.
- Final Product: Pool the pure fractions and lyophilize to obtain the final product as a white, fluffy powder.

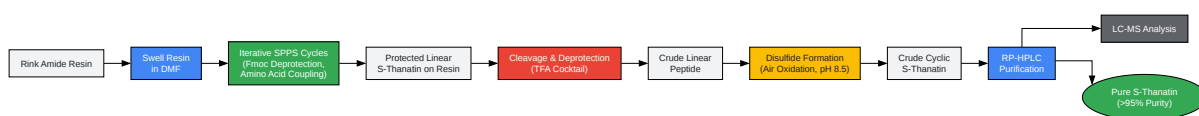
III. Representative Data

The following table summarizes the typical results expected from the synthesis of **S-Thanatin** following the protocols described above. Actual yields may vary based on synthesis scale and efficiency.

Parameter	Typical Result	Notes
Crude Peptide Yield	65 - 80%	Calculated based on the initial resin loading.
Purity (Crude)	> 60%	As determined by analytical RP-HPLC.[9][10]
Purity (After HPLC)	> 95%	Suitable for most in-vitro and biological assays.[10]
Final Purified Yield	15 - 25%	Overall yield after purification and lyophilization.
Mass Spectrometry (ESI-MS)	$[M+2H]^{2+} = 1276.1$ $Da[M+3H]^{3+} = 851.1 Da$	Expected m/z values for the oxidized peptide.

IV. Workflow Visualization

The diagram below illustrates the complete workflow for the solid-phase synthesis of **S-Thanatin**.



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Caption: Workflow for the solid-phase synthesis of **S-Thanatin**.

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